

Technical Support Center: 1-Ethyl-3-hydroxypiperidine

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Compound of Interest

Compound Name: 1-Ethyl-3-hydroxypiperidine

Cat. No.: B076944

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This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **1-Ethyl-3-hydroxypiperidine**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Ethyl-3-hydroxypiperidine**?

A1: **1-Ethyl-3-hydroxypiperidine** is classified as a flammable liquid and vapor.^{[1][2]} It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **1-Ethyl-3-hydroxypiperidine**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves (tested according to EN 374), protective clothing, and eye/face protection such as safety glasses or goggles.^{[1][2][3][4]} In cases of insufficient ventilation, a NIOSH/MSHA approved respirator may be necessary.^{[3][5]}

Q3: What are the proper storage conditions for **1-Ethyl-3-hydroxypiperidine**?

A3: Store the compound in a well-ventilated place and keep the container tightly closed.^{[1][2]} It should be kept cool, protected from sunlight, and away from heat, sparks, open flames, and other ignition sources.^{[1][2]} The recommended storage temperature is between 2 - 8 °C.^[6]

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water.[1][2] If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids apart.[1][2] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2]

Q5: How should I handle a spill of **1-Ethyl-3-hydroxypiperidine**?

A5: In the event of a spill, first remove all sources of ignition and ensure the area is well-ventilated.[2][3] Use non-sparking tools and explosion-proof equipment.[1][2] Contain and clean up the spill using a non-combustible absorbent material like sand, silica gel, or vermiculite.[2][3] Place the absorbed material into a suitable, closed container for disposal.[2][3]

Troubleshooting Guide

Issue	Possible Cause	Solution
Irritation of the respiratory tract	Inhaling vapors due to inadequate ventilation.	Move the affected person to fresh air. If breathing is irregular or stops, provide artificial respiration and seek immediate medical assistance. [1][3] Ensure future work is conducted in a well-ventilated area or with local exhaust ventilation.[1][3]
Skin irritation or rash after handling	Direct skin contact with the chemical.	Wash the affected area thoroughly with soap and water.[1] Remove and wash contaminated clothing before reuse.[2] Use appropriate chemical-resistant gloves in all future handling.
The compound has a yellow appearance	This may be its natural appearance.	1-Ethyl-3-hydroxypiperidine is described as a colorless to slightly yellow clear liquid.[6] If the color is significantly different or if other signs of degradation are present, it may be best to use a fresh stock.

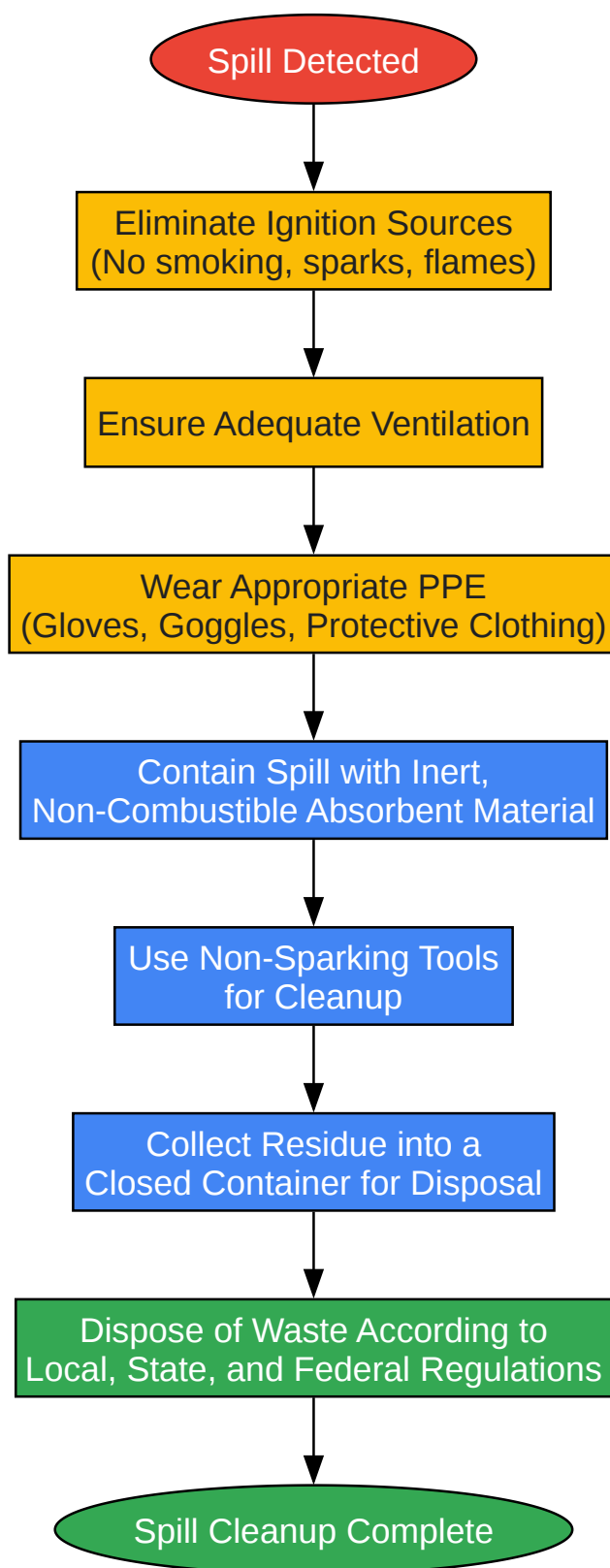
Quantitative Data Summary

Property	Value	Source
CAS Number	13444-24-1	[1][6]
Molecular Formula	C ₇ H ₁₅ NO	[1][6]
Molecular Weight	129.2 g/mol	[1][6]
Appearance	Colorless to slightly yellow clear liquid	[6]
Density	0.97 g/cm ³	[6]
Refractive Index	n _{20D} 1.48	[6]
Storage Temperature	2 - 8 °C	[6]
Flash Point	19 °C	[7]
Boiling Point/Range	106 °C / 223 °F	
Melting Point/Range	-13 °C / 9 °F	

Experimental Protocols & Workflows

Spill Response Workflow

The following diagram outlines the logical steps to follow when responding to a spill of **1-Ethyl-3-hydroxypiperidine**.



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Caption: Workflow for handling a spill of **1-Ethyl-3-hydroxypiperidine**.

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